

Assessing Metabolic Stability of Oxolane-3-Sulfonyl Fluoride: A Comparative Technical Guide

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Compound of Interest

Compound Name: Oxolane-3-sulfonyl fluoride

CAS No.: 2137735-38-5

Cat. No.: B2784403

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Executive Summary & Strategic Context

Oxolane-3-sulfonyl fluoride (Tetrahydrofuran-3-sulfonyl fluoride) represents a distinct class of "SuFEx" (Sulfur-Fluoride Exchange) warheads. Unlike the widely used aromatic sulfonyl fluorides (e.g., PMSF, benzenesulfonyl fluoride), this compound features a secondary aliphatic sulfonyl fluoride moiety attached to a saturated oxygen heterocycle.

For drug development professionals, this scaffold offers a unique reactivity profile: it is generally less electrophilic than aromatic analogs—enhancing selectivity for specific nucleophiles (Tyr, Lys, His, Ser)—but introduces specific metabolic liabilities related to the tetrahydrofuran (THF) ring and the

-proton acidity.

This guide outlines a rigorous framework for assessing its metabolic stability, contrasting it with standard covalent warheads, and providing self-validating experimental protocols.

Comparative Analysis: Performance vs. Alternatives

The metabolic fate of **oxolane-3-sulfonyl fluoride** is governed by two competing vectors: intrinsic hydrolytic stability of the S(VI)–F bond and enzymatic susceptibility of the oxolane ether ring.

Table 1: Warhead Stability & Reactivity Profile

Feature	Oxolane-3-Sulfonyl Fluoride (Aliphatic)	Benzenesulfonyl Fluoride (Aromatic)	Acrylamide (Michael Acceptor)
Primary Target Residues	Tyr, Lys, His, Ser (Context-driven)	Tyr, Lys, His, Ser (Broad)	Cys (Kinetic preference)
Intrinsic Electrophilicity	Moderate (Tunable, lower off-target risk)	High (Higher risk of non-specific labeling)	High (Rapid GSH conjugation)
Plasma Stability ()	High (>24h, generally hydrolytically stable)	Variable (Substituent dependent, often <4h)	Low to Moderate (Esterase/GSH sensitivity)
Metabolic Liability	CYP-mediated ring oxidation (-hydroxylation); -elimination.	Hydrolysis of S-F bond; Aromatic hydroxylation.	GSH adduction; Michael addition to plasma proteins.
GSH Reactivity	Low (Hard electrophile, resists soft nucleophiles)	Moderate	High (Soft electrophile)

Key Mechanistic Insights[1][2]

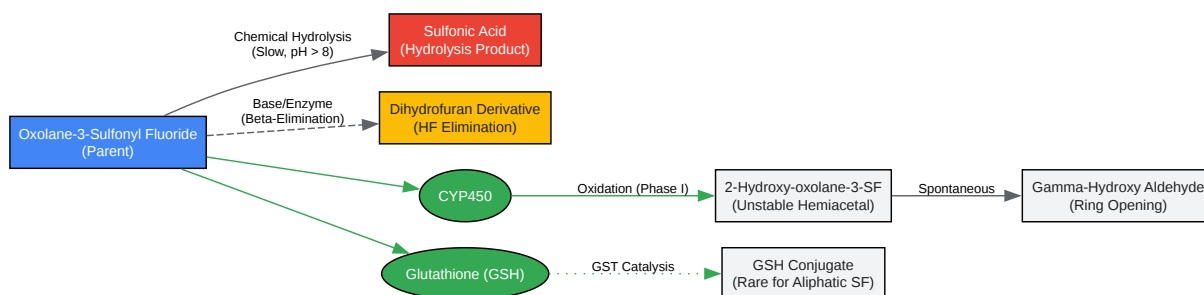
- The Aliphatic Advantage: Aromatic sulfonyl fluorides are prone to rapid hydrolysis in plasma due to the electron-withdrawing nature of the aryl ring activating the sulfur center. The **oxolane-3-sulfonyl fluoride**, being aliphatic, lacks this conjugation, resulting in a more robust S–F bond that resists spontaneous hydrolysis in aqueous media (PBS).
- The Ether Liability: The oxolane (THF) ring is a known substrate for Cytochrome P450 enzymes (specifically CYP2E1 and CYP3A4). The carbon

to the oxygen is prone to hydroxylation, leading to ring opening (hemiacetal formation).

- **-Elimination Risk:** The sulfonyl group is electron-withdrawing, increasing the acidity of the proton at the C3 position. Under basic physiological conditions or enzymatic catalysis, there is a theoretical risk of HF elimination, generating a dihydrofuran sulfene intermediate.

Visualizing Metabolic Pathways

The following diagram illustrates the potential metabolic fates of **oxolane-3-sulfonyl fluoride**, distinguishing between chemical instability and enzymatic metabolism.



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Caption: Figure 1. Metabolic fate map of **oxolane-3-sulfonyl fluoride** showing chemical hydrolysis, CYP-mediated ring oxidation, and potential elimination pathways.

Experimental Protocols (Self-Validating Systems)

To rigorously assess the stability of this compound, perform the following assays in sequence.

Protocol A: Chemical Stability (pH-Rate Profile)

Objective: Determine intrinsic hydrolytic stability independent of enzymes.

- **Preparation:** Prepare a 10 mM stock solution of **oxolane-3-sulfonyl fluoride** in DMSO.

- Incubation: Dilute to 10 μ M in PBS buffers adjusted to pH 2.0, 7.4, and 9.0.
- Sampling: Incubate at 37°C. Aliquot samples at
hours.
- Quench: Add equal volume of cold Acetonitrile (ACN) containing an internal standard (e.g., Tolbutamide).
- Analysis: LC-MS/MS. Monitor the loss of parent ion $[M+H]^+$ or $[M-F]^+$.
- Validation Criteria:
 - Pass: >90% remaining at 24h (pH 7.4).
 - Flag: >20% degradation at pH 7.4 indicates intrinsic instability, rendering the warhead unsuitable for systemic delivery.

Protocol B: Plasma Stability & Protein Binding

Objective: Assess susceptibility to plasma esterases and non-specific protein covalent binding.

- Matrix: Pooled human/rat plasma (heparinized).
- Procedure: Spike compound (1 μ M final) into pre-warmed (37°C) plasma.
- Controls:
 - Positive: Procaine (rapid hydrolysis).
 - Negative: Warfarin (stable).
- Timepoints: 0, 15, 30, 60, 120, 240 min.
- Extraction: Protein precipitation with 3x volume ice-cold ACN. Centrifuge at 4000g for 15 min.
- Data Output: Calculate

- Note: If

is short (<30 min) but chemical stability (Protocol A) is high, suspect covalent binding to Albumin (HSA) rather than hydrolysis. Verify by incubating with purified HSA.

Protocol C: Microsomal Stability (Metabolic Soft Spot Identification)

Objective: Evaluate CYP-mediated metabolism (Ring Oxidation).

- System: Liver Microsomes (Human/Rat/Mouse), 0.5 mg/mL protein.
- Cofactor: NADPH regenerating system (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH, 3.3 mM).
- Reaction:
 - Pre-incubate microsomes + compound (1 μ M) for 5 min at 37°C.
 - Initiate with NADPH.
 - No-Cofactor Control: Run parallel incubation without NADPH to distinguish enzymatic metabolism from chemical instability in the matrix.
- Quench: At 0, 5, 15, 30, 45, 60 min, add ACN + Internal Standard.
- Metabolite ID (Critical Step):
 - Perform a full scan MS (Q1) to look for +16 Da (Hydroxylation) or +32 Da (Di-hydroxylation) peaks.
 - Specific Check: Look for ring-opened metabolites (aldehyde fragments).
- Calculation:

Protocol D: Glutathione (GSH) Reactivity

Objective: Assess "soft" electrophile reactivity (selectivity).

- Mix: 10 μ M Test Compound + 5 mM GSH in PBS (pH 7.4).
- Incubate: 37°C for 4 hours.
- Analysis: LC-MS. Look for $[M + \text{GSH} - \text{HF}]$ adducts.
- Interpretation:
 - Oxolane-3-SF: Should show <5% adduct formation (Hard electrophile preference).
 - Acrylamide Control: Will show >50% adduct formation (Soft electrophile preference).

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